

# Comprehensive Safety and Handling Guide for Sirtuin-1 Inhibitor 1

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This guide provides essential safety protocols, handling procedures, and disposal information for **Sirtuin-1 inhibitor 1**. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## **Hazard Identification and Safety Data**

**Sirtuin-1 inhibitor 1** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. There are no established occupational exposure limit values for this specific compound[1]. The following table summarizes the acute toxicity and inhibitory concentration data for various Sirtuin inhibitors to provide a comparative context for their potency.



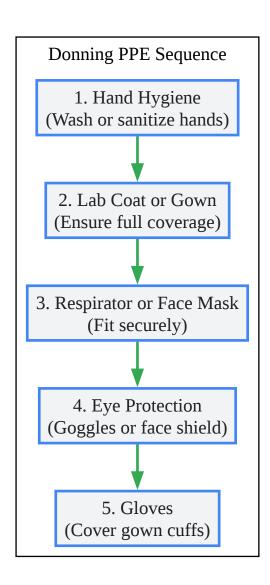
Inhibitor	Target(s)	IC50 Value(s)	Notes
Sirtinol	SIRT1, SIRT2	131 μM (SIRT1), 38 μM (SIRT2)	Cell-permeable[2]
EX-527 (Selisistat)	SIRT1	38 nM	Highly selective for SIRT1 over SIRT2 and SIRT3[3][4]
Inauhzin	SIRT1	0.7-2 μΜ	Cell-permeable, reactivates p53[3]
Cambinol	SIRT1/2	-	
Salermide	SIRT1, SIRT2	-	Induces p53- independent apoptosis in cancer cells[5]
SIRT-IN-1	SIRT1, SIRT2, SIRT3	0.015 μM (SIRT1), 0.010 μM (SIRT2), 0.033 μM (SIRT3)	Pan-sirtuin inhibitor[6]

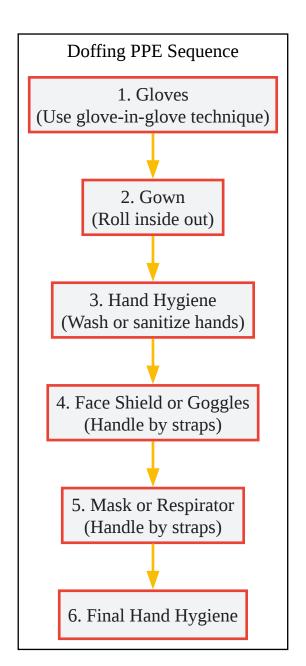
# Personal Protective Equipment (PPE) Protocol

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following step-by-step procedures for donning and doffing PPE should be strictly followed.

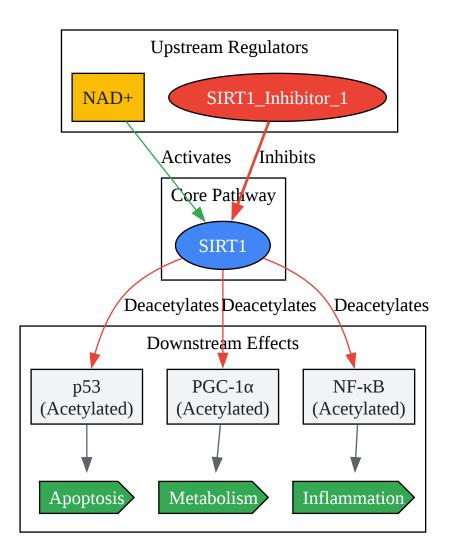
## **Donning PPE Workflow**











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### References

- 1. Sirtuin-1 inhibitor 1|945114-10-3|MSDS [dcchemicals.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. selleckchem.com [selleckchem.com]







- 4. Biochemical mechanism and biological effects of the inhibition of silent information regulator 1 (SIRT1) by EX-527 (SEN0014196 or selisistat) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
- 6. SIRT-IN-1 | Sirtuin | TargetMol [targetmol.com]
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